

A Technical Overview of Cadmium Fluoride: Properties and Composition

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Compound of Interest

Compound Name: Cadmium fluoride

CAS No.: 7790-79-6

Cat. No.: B1204257

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Cadmium fluoride (CdF_2) is an inorganic compound with distinct chemical and physical properties that make it a subject of interest in various scientific and industrial research fields. This document provides a concise technical summary of its fundamental molecular characteristics.

Core Molecular Data

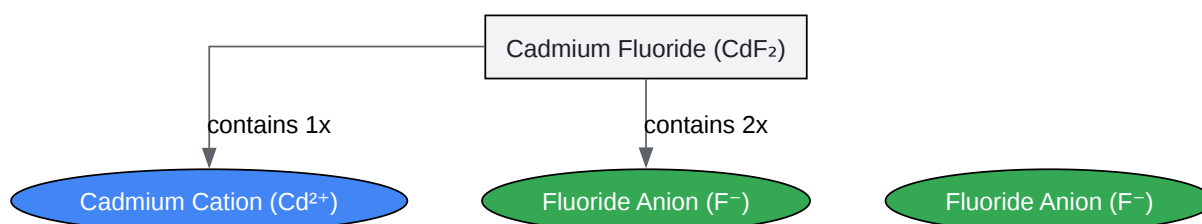
The essential quantitative data for **cadmium fluoride** is its molecular formula and weight, which are foundational for any experimental or theoretical work.

Parameter	Value	References
Chemical Formula	CdF_2	[1] [2] [3] [4] [5]
Molecular Weight	150.41 g/mol	[1] [2] [4] [5] [6] [7] [8]
Percent Composition	Cd: 74.74%, F: 25.26%	[3] [6]

This water-insoluble compound is typically a white, crystalline solid.[2] It serves various specialized applications, including in the manufacturing of specialized glass and optical coatings.[2]

Logical Composition

The chemical formula CdF_2 indicates that each molecule of **cadmium fluoride** is composed of one cadmium cation (Cd^{2+}) and two fluoride anions (F^-). The electrostatic attraction between these ions forms the stable ionic compound.



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Diagram of **Cadmium Fluoride**'s molecular composition.

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